

analytical methods for N-(quinolin-2-ylmethyl)cyclopropanamine characterization

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Compound of Interest

Compound Name: *N-(quinolin-2-ylmethyl)cyclopropanamine*
CAS No.: 1042639-29-1
Cat. No.: B1461221

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Comprehensive Characterization of N-(Quinolin-2-ylmethyl)cyclopropanamine Chemical Context & Significance

- Compound Name: **N-(quinolin-2-ylmethyl)cyclopropanamine**[\[1\]](#)
- CAS Number: 1042639-29-1
- Molecular Formula:
- Molecular Weight: 198.27 g/mol
- Structure: A quinoline ring substituted at the C2 position with a methyl-amino-cyclopropyl chain.

Application: This molecule serves as a critical "linker" scaffold. The quinoline ring provides

-stacking interactions and hydrogen bond acceptance (N1), while the cyclopropyl group offers rigid steric bulk often used to fill hydrophobic pockets in enzyme active sites (e.g., kinases, GPCRs) without the entropic penalty of flexible alkyl chains.

Structural Identification (Identity)

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure contains three distinct magnetic environments: the aromatic quinoline system, the benzylic methylene linker, and the strained cyclopropyl ring.

Protocol 1:

H-NMR Acquisition

- Solvent: DMSO-

(Preferred for solubility) or CDCl₃

.

- Concentration: 5–10 mg in 600 µL solvent.
- Key Diagnostic Signals (Expected Shifts in CDCl₃

):

- Cyclopropyl High-Field Signals: The strained ring protons are highly shielded. Look for two multiplets in the

0.3 – 0.6 ppm range (

).

- Cyclopropyl Methine: The proton at the attachment point (-CH-N) appears as a multiplet around

2.0 – 2.3 ppm.

- Benzylic Linker: The

protons appear as a sharp singlet (or doublet if NH couples) around

4.0 – 4.2 ppm. This confirms the connection between the rings.

- Quinoline Aromatic System: A complex pattern of 6 protons in the

7.4 – 8.2 ppm range. The proton at C3 and C4 (pyridine ring of quinoline) often show distinct doublet couplings (

).

B. Mass Spectrometry (MS)

- Ionization: Electrospray Ionization (ESI) in Positive Mode (+).

- Theoretical Exact Mass (

): 199.1235 m/z.

- Fragmentation Pattern (MS/MS):

- m/z 199

142: Loss of cyclopropylamine radical or cyclopropyl fragment (cleavage at benzylic N).

- m/z 199

129/130: Formation of the quinolin-2-yl-methyl cation (stable benzylic carbocation).

Purity Profiling (Quality Control)

A. HPLC Method Development

The quinoline nitrogen is basic (

), and the secondary amine is more basic (

). Standard acidic mobile phases (Formic acid/TFA) are required to protonate both nitrogens, ensuring sharp peak shapes and preventing silanol interactions.

Protocol 2: Reversed-Phase HPLC Method

Parameter	Condition
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), , 3.5 μ m
Mobile Phase A	0.1% Formic Acid in Water (pH ~2.7)
Mobile Phase B	Acetonitrile (MeCN)
Flow Rate	1.0 mL/min
Gradient	0–2 min: 5% B (Isocratic hold) 2–15 min: 5% 95% B (Linear ramp) 15–18 min: 95% B (Wash)
Detection	UV at 230 nm (quinoline max) and 280 nm
Temperature	30°C
Injection Vol	5–10 μ L

Critical Control Point:

- Tailing Factor: If peak tailing

, add 5 mM Ammonium Formate to Mobile Phase A to buffer the ionic strength.

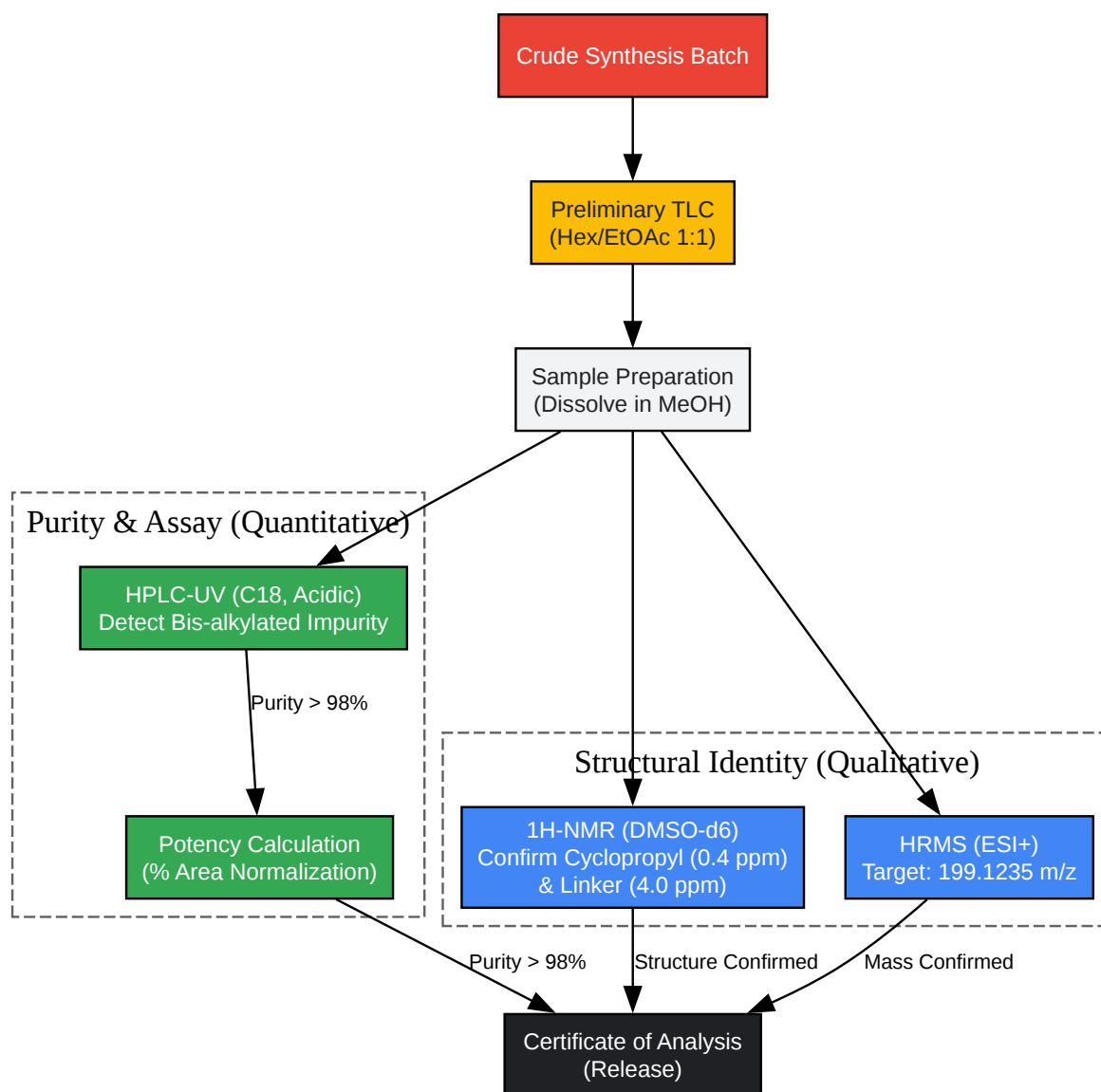
B. Impurity Analysis

Common synthetic routes (nucleophilic substitution of 2-(chloromethyl)quinoline) can yield specific byproducts:

- Bis-alkylation: N,N-bis(quinolin-2-ylmethyl)cyclopropanamine. This impurity is highly lipophilic and will elute after the main peak (Retention Time > 12 min).
- Hydrolysis: Quinolin-2-ylmethanol (from starting material hydrolysis). Elutes early (Retention Time < 5 min).

Visualization: Analytical Workflow

The following diagram illustrates the logical flow for characterizing a batch of **N-(quinolin-2-ylmethyl)cyclopropanamine**, from raw synthesis to final release.



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Caption: Integrated analytical workflow ensuring structural confirmation (Blue) and purity assessment (Green) prior to batch release.

Detailed Experimental Protocols

Protocol A: Sample Preparation for HPLC

Objective: Prepare a solution suitable for injection without overloading the column or precipitating the analyte.

- Weighing: Accurately weigh 10.0 mg of the solid sample into a 20 mL scintillation vial.
- Dissolution: Add 10.0 mL of HPLC-grade Methanol.
 - Note: If the salt form (e.g., HCl salt) is used, ensure complete dissolution by sonicating for 5 minutes.
- Filtration: Filter the solution through a 0.22 μ m PTFE syringe filter into an HPLC vial.
 - Why PTFE? Nylon filters can sometimes bind basic amines, leading to lower recovery.
- Dilution: Dilute 100 μ L of this stock into 900 μ L of Mobile Phase A (0.1% Formic Acid) to match the initial gradient conditions. This prevents "solvent effect" peak broadening.

Protocol B: Thin Layer Chromatography (Rapid Screening)

Objective: Quick assessment of reaction progress or crude purity.

- Stationary Phase: Silica Gel 60 F254 plates.[\[2\]](#)
- Mobile Phase: Hexane : Ethyl Acetate (1:1) + 1% Triethylamine (TEA).
 - Why TEA? The basic amine will "streak" on acidic silica. TEA neutralizes the silica, ensuring round spots.
- Visualization:
 - UV (254 nm): Quinoline is strongly UV active (Dark spot).
 - Ninhydrin Stain: The secondary amine may stain faintly; UV is more reliable for this aromatic system.

References

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